Comprehensive Technical Guide: Spectroscopic Characterization of 1-[2-(4-Methylphenoxy)ethyl]piperazine

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Compound of Interest

Compound Name:	*1-[2-(4-Methylphenoxy)ethyl]piperazine*
Cat. No.:	*B11724839*

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Executive Summary & Compound Profile

This technical guide provides an in-depth spectroscopic analysis of **1-[2-(4-Methylphenoxy)ethyl]piperazine**, a pharmacophore scaffold frequently utilized in the synthesis of antihistamines, antipsychotics, and antifungal agents. This document is designed for medicinal chemists and analytical scientists requiring rigorous structural validation data.

The molecule combines a basic piperazine ring with a lipophilic p-tolyl ether moiety via an ethyl linker. Characterization requires distinguishing the aliphatic piperazine signals from the ethylene linker and confirming the para-substitution pattern on the aromatic ring.

Chemical Identity

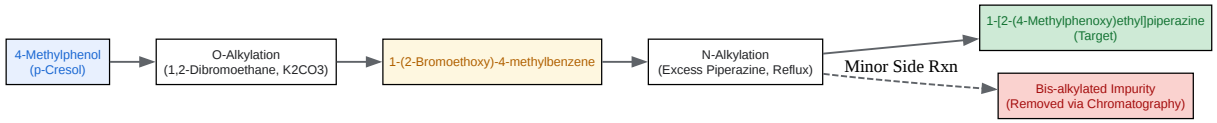
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Parameter	Detail
IUPAC Name	1-[2-(4-Methylphenoxy)ethyl]piperazine
Molecular Formula	
Molecular Weight	220.31 g/mol
Key Functionalities	Secondary Amine, Aryl Alkyl Ether, p-Substituted Benzene
Solubility Profile	Soluble in , DMSO, MeOH; Limited solubility in Water (unless protonated)

Synthesis & Purification Workflow

To ensure the integrity of the spectral data, one must understand the synthetic origin and potential impurities (e.g., bis-alkylated byproducts). The standard synthesis involves the nucleophilic substitution of a phenoxyethyl halide by excess piperazine.

Reaction Pathway (DOT Visualization)



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Figure 1: Synthetic pathway highlighting the critical N-alkylation step and potential bis-alkylated impurity formation.

Nuclear Magnetic Resonance (NMR) Spectroscopy[1][3][4]

Experimental Note: Data is reported for

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at 298 K. The amine proton (

) is exchangeable and its chemical shift may vary depending on concentration and water content.

-NMR Analysis (400 MHz)

The proton spectrum is characterized by the distinct

system of the aromatic ring and the triplet patterns of the ethylene linker.

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Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Insight
7.08	Doublet (Hz)	2H	Ar-H (meta to O)	Part of system; deshielded by ring current but less than ortho.
6.80	Doublet (Hz)	2H	Ar-H (ortho to O)	Shielded by electron-donating oxygen (mesomeric effect).
4.08	Triplet (Hz)	2H		Highly deshielded due to direct attachment to Oxygen.
2.90 - 2.95	Multiplet	4H	Piperazine ( )	Protons adjacent to the secondary amine ( ).
2.78	Triplet (Hz)	2H		Linker methylene adjacent to Nitrogen.
2.50 - 2.55	Multiplet	4H	Piperazine ( )	Protons adjacent to the tertiary amine (linker side).

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2.29	Singlet	3H	Characteristic methyl group on the aromatic ring.
1.80	Broad Singlet	1H	Exchangeable proton; shift varies with concentration.

-NMR Analysis (100 MHz)

The carbon spectrum confirms the asymmetry of the linker and the symmetry of the piperazine ring (unless conformational locking occurs at low temps).

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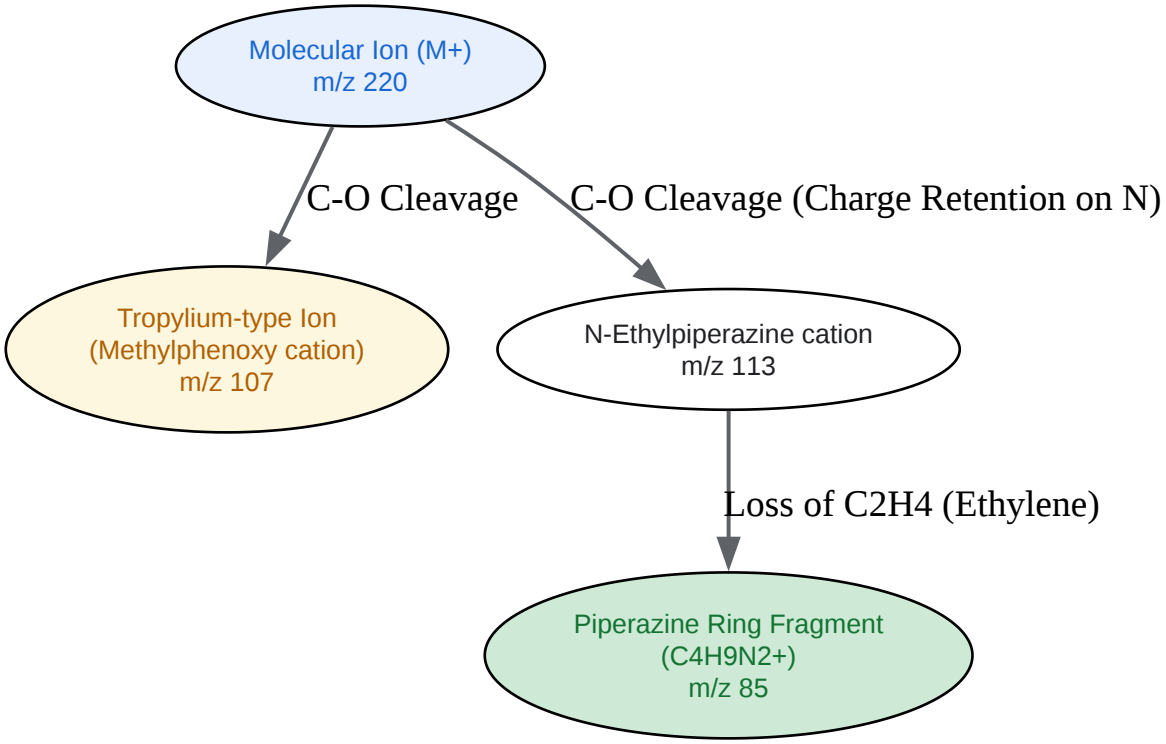
Chemical Shift (, ppm)	Assignment	Type	Notes
156.8	Ar- -O	Quaternary	Deshielded by Oxygen attachment.
130.1	Ar- -Me	Quaternary	
129.9	Ar-	CH	
114.5	Ar-	CH	Upfield due to resonance donation from Oxygen.
66.8			Diagnostic ether carbon signal.
57.8			Linker carbon adjacent to piperazine.
54.5	Piperazine		Symmetric carbons near the alkyl chain.
46.1	Piperazine		Symmetric carbons near the secondary amine.
20.5			Methyl carbon.

Mass Spectrometry (MS)[5][6][7][8]

Method: Electron Ionization (EI, 70 eV) or ESI (+). Interpretation Logic: The molecule fragments primarily at the heteroatoms. The stability of the piperazine ring and the phenoxy cation dictates the pattern.

Fragmentation Pathway (DOT Visualization)

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Figure 2: Primary fragmentation pathways observed in EI-MS.

Key Diagnostic Ions

- m/z 220 [M]+: Molecular ion (usually distinct in ESI, weaker in EI).
- m/z 107: The 4-methylphenoxy cation (or rearranged hydroxytropylium ion). This is the base peak in many phenoxy ether spectra.
- m/z 99: Methylpiperazine fragment (if rearrangement occurs).
- m/z 85: Piperazine ring fragment (

).

Infrared Spectroscopy (FT-IR)[3]

Sampling: Attenuated Total Reflectance (ATR) or KBr Pellet.

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Wavenumber ( )	Vibration Mode	Functional Group	Diagnostic Value
3250 - 3350	N-H Stretch	Secondary Amine	Broad band; confirms the piperazine ring is not fully substituted.
2940, 2820	C-H Stretch	Alkyl ( )	Multiple bands; "Bohlmann bands" may appear <2800 if lone pair is anti-periplanar.
1510, 1610	C=C Stretch	Aromatic Ring	Characteristic "breathing" modes of the benzene ring.
1245	C-O Stretch (Asym)	Aryl Ether	Critical: Strongest band in the fingerprint region.
1035	C-O Stretch (Sym)	Aryl Ether	Secondary confirmation of the ether linkage.
815 - 825	C-H Out-of-Plane	p-Substituted Benzene	Diagnostic for 1,4-substitution (distinguishes from ortho/meta isomers).

References & Validation Sources

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Sources

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